

An In-depth Technical Guide to the Molar Extinction Coefficient of Amsonic Acid

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Compound of Interest

Compound Name: Amsonic acid

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This technical guide provides a comprehensive overview of **Amsonic acid**, with a primary focus on its molar extinction coefficient. While a specific, experimentally determined molar extinction coefficient for **Amsonic acid** is not readily available in the surveyed scientific literature, this document details the standardized methodology for its determination. This guide also includes a summary of the physicochemical properties of **Amsonic acid** and a workflow for the experimental determination of its molar extinction coefficient.

Physicochemical Properties of Amsonic Acid

Amsonic acid, also known as 4,4'-diaminostilbene-2,2'-disulfonic acid, is a key intermediate in the synthesis of dyes and fluorescent whitening agents.^{[1][2][3]} Its chemical and physical properties are summarized in the table below.

Property	Value	Reference
Chemical Name	4,4'-Diaminostilbene-2,2'-disulfonic acid	[2][3]
Synonyms	Amsonic acid, Flavonic acid	[2][3]
CAS Number	81-11-8	[2][3]
Molecular Formula	C ₁₄ H ₁₄ N ₂ O ₆ S ₂	[2][3]
Molecular Weight	370.4 g/mol	[2]
Appearance	Light yellow to brown crystalline powder	[2]
Solubility	Very slightly soluble in water; soluble in ethanol and diethyl ether.	[2]
Melting Point	>300°C	[2]

Molar Extinction Coefficient of Amsonic Acid

The molar extinction coefficient (ϵ), also known as molar absorptivity, is a measure of how strongly a chemical species absorbs light at a specific wavelength. It is an intrinsic property of a substance and is a crucial parameter for quantitative analysis using UV-Vis spectroscopy, as defined by the Beer-Lambert law.

As of the latest literature review, a specific value for the molar extinction coefficient of **Amsonic acid** in a defined solvent and at a particular wavelength (λ_{max}) has not been published. The determination of this value requires experimental measurement.

Solvent	λ_{max} (nm)	Molar Extinction Coefficient (ϵ) (M ⁻¹ cm ⁻¹)
Data Not Available	Data Not Available	Data Not Available

Experimental Protocol for Determination of Molar Extinction Coefficient

The following is a detailed, generalized protocol for the experimental determination of the molar extinction coefficient of a compound like **Amsonic acid** using UV-Vis spectrophotometry.

Objective: To determine the molar extinction coefficient of **Amsonic acid** in a suitable solvent at its wavelength of maximum absorbance (λ_{max}).

Materials:

- **Amsonic acid** (high purity)
- Spectrophotometric grade solvent (e.g., deionized water, ethanol, or methanol, depending on solubility)
- Calibrated UV-Vis spectrophotometer
- Quartz cuvettes (1 cm path length)
- Calibrated analytical balance
- Volumetric flasks (various sizes, e.g., 10 mL, 25 mL, 50 mL, 100 mL)
- Micropipettes

Methodology:

- Preparation of a Stock Solution:
 - Accurately weigh a precise amount of dry **Amsonic acid** using an analytical balance.
 - Quantitatively transfer the weighed **Amsonic acid** into a volumetric flask of a known volume.
 - Dissolve the **Amsonic acid** in the chosen solvent and fill the flask to the calibration mark. Ensure complete dissolution.

- Calculate the precise molar concentration of this stock solution.
- Preparation of a Dilution Series:
 - Prepare a series of at least five standard solutions of **Amsonic acid** by accurately diluting the stock solution with the same solvent.
 - The concentrations should be chosen to yield absorbance values within the linear range of the spectrophotometer, typically between 0.1 and 1.0.
- Determination of Wavelength of Maximum Absorbance (λ_{max}):
 - Use one of the prepared standard solutions of intermediate concentration.
 - Fill a quartz cuvette with the chosen solvent to be used as a blank.
 - Place the blank cuvette in the spectrophotometer and perform a baseline correction over the desired wavelength range (e.g., 200-500 nm).
 - Replace the blank cuvette with the cuvette containing the **Amsonic acid** solution.
 - Scan the absorbance of the solution across the wavelength range to obtain the absorption spectrum.
 - The wavelength at which the highest absorbance is recorded is the λ_{max} .
- Measurement of Absorbance for the Dilution Series:
 - Set the spectrophotometer to the determined λ_{max} .
 - Zero the spectrophotometer using the blank cuvette.
 - Measure the absorbance of each of the prepared standard solutions at λ_{max} , starting from the most dilute and proceeding to the most concentrated.
 - Rinse the cuvette with the next solution to be measured before filling it.
- Data Analysis and Calculation of Molar Extinction Coefficient:

- Plot a graph of absorbance (on the y-axis) versus the molar concentration of the **Amsonic acid** standards (on the x-axis).
- Perform a linear regression analysis on the data points. The resulting plot should be a straight line passing through the origin, in accordance with the Beer-Lambert law ($A = \epsilon bc$, where A is absorbance, ϵ is the molar extinction coefficient, b is the path length in cm, and c is the concentration in mol/L).
- The slope of the linear regression line is equal to the molar extinction coefficient (ϵ), as the path length (b) is 1 cm.

Visualizations

Experimental Workflow for Molar Extinction Coefficient Determination

The following diagram illustrates the workflow for the experimental determination of the molar extinction coefficient of **Amsonic acid**.

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